

Application Notes and Protocols for *tert*-Butyl 1-allylhydrazinecarboxylate in Organic Synthesis

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Compound of Interest

Compound Name: *tert*-Butyl 1-allylhydrazinecarboxylate

Cat. No.: B153078

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This document provides detailed application notes and experimental protocols for the use of ***tert*-Butyl 1-allylhydrazinecarboxylate** as a versatile reagent in organic synthesis. The protocols outlined below cover the synthesis of the title compound and its application in the formation of hydrazones and in aza-Michael additions, which are key transformations in the synthesis of nitrogen-containing compounds for pharmaceutical and materials science research.

Application Note 1: Synthesis of *tert*-Butyl 1-allylhydrazinecarboxylate via Phase-Transfer Catalyzed N-Allylation

***Tert*-Butyl 1-allylhydrazinecarboxylate** is synthesized through the N-allylation of *tert*-butyl carbazate. To facilitate this, the nucleophilicity of the carbazate is enhanced by initial condensation with acetone to form a hydrazone, which is then alkylated under phase-transfer conditions. The final step involves acidic hydrolysis to remove the isopropylidene protecting group, yielding the desired product.

Experimental Workflow

Step 1: Hydrazone Formation

tert-Butyl carbazate
+ AcetoneReflux in Acetone
(cat. Acetic Acid, MgSO₄)

tert-Butyl 2-isopropylidenecarbazate

Step 2: N-Allylation

tert-Butyl 2-isopropylidenecarbazate
+ Allyl BromideKOH, TBAB, Toluene
50 °C

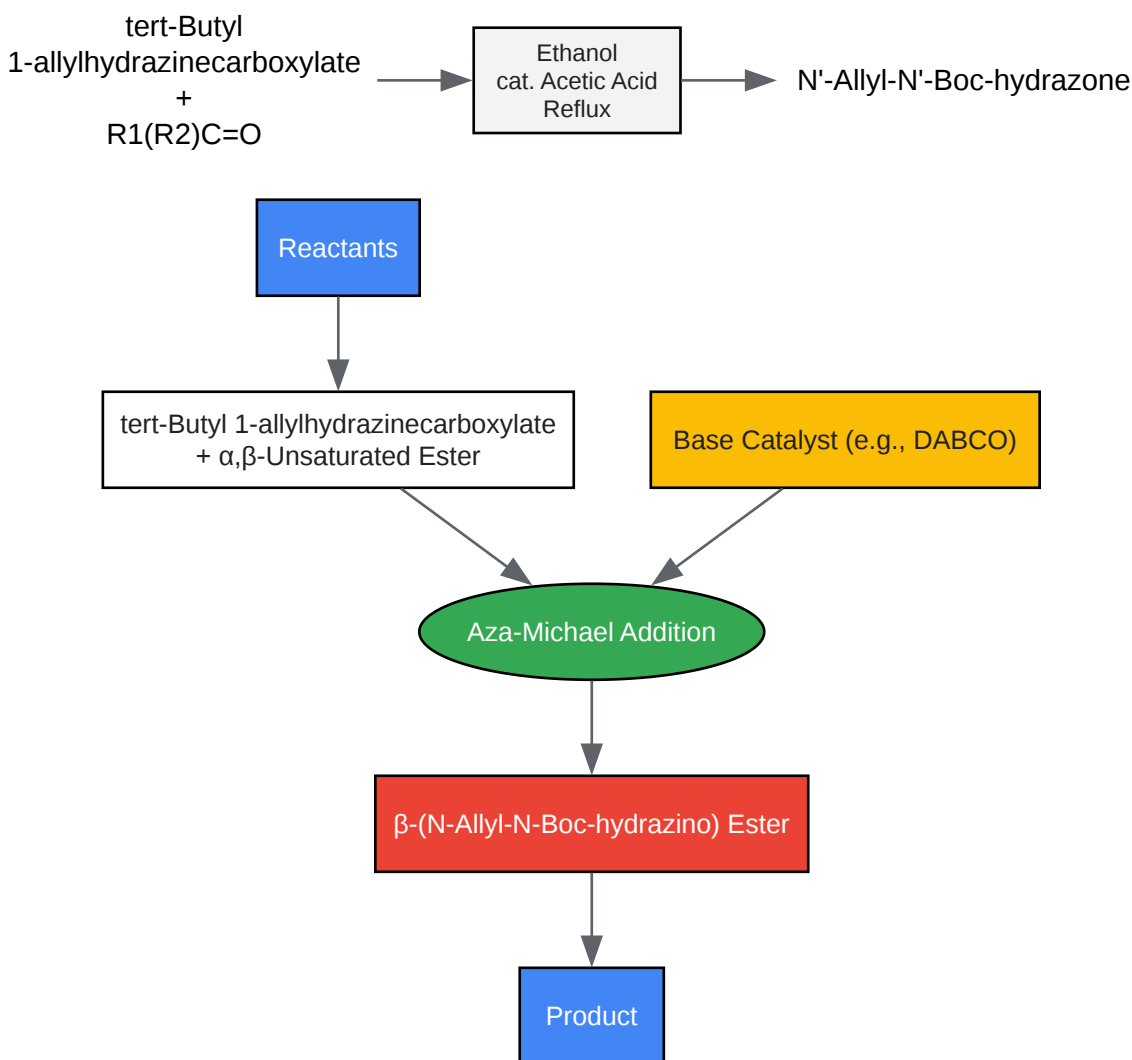
tert-Butyl 1-allyl-2-isopropylidenecarbazate

Step 3: Hydrolysis

Crude Allylated Hydrazone

Aqueous HCl
THF

tert-Butyl 1-allylhydrazinecarboxylate



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